

# 4-Iodo-1-isopropyl-1H-pyrazole safety data sheet (SDS)

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## Compound of Interest

Compound Name: **4-Iodo-1-isopropyl-1H-pyrazole**

Cat. No.: **B1592418**

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## An In-Depth Technical Guide to the Safe Handling of **4-Iodo-1-isopropyl-1H-pyrazole**

For researchers and drug development professionals, the introduction of novel chemical entities into the laboratory workflow necessitates a comprehensive understanding of their safety profiles. **4-Iodo-1-isopropyl-1H-pyrazole**, a heterocyclic compound utilized in synthetic chemistry, is one such material where a robust safety protocol is not merely a recommendation but a prerequisite for responsible research. This guide provides an in-depth analysis of its hazards and outlines the necessary protocols for its safe handling, storage, and emergency management, moving beyond a standard Safety Data Sheet (SDS) to explain the causality behind each critical safety recommendation.

## Substance Identification and Key Properties

**4-Iodo-1-isopropyl-1H-pyrazole** is a solid organic compound. Its identity and fundamental properties are summarized below, providing the foundational information for a thorough risk assessment.

Identifier	Data	Reference
Chemical Name	4-Iodo-1-isopropyl-1H-pyrazole	<a href="#">[1]</a>
CAS Number	313350-82-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>9</sub> IN <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	236.05 g/mol	<a href="#">[1]</a>
Physical Form	Solid	
Primary Use	For R&D use only. Not for medicinal or household use.	<a href="#">[1]</a> <a href="#">[2]</a>

## GHS Hazard Profile and Classification

The Globally Harmonized System (GHS) provides a universal framework for classifying the hazards of chemical substances. **4-Iodo-1-isopropyl-1H-pyrazole** is classified as a hazardous substance, primarily due to its corrosive and irritant properties.[\[2\]](#)

Signal Word: Danger[\[2\]](#)

GHS Classification	Hazard Code	Hazard Statement	Implication for Researchers
Skin Irritation, Category 2	H315	Causes skin irritation	Direct contact can lead to inflammation, redness, and discomfort. Prolonged or repeated exposure may cause more severe dermatitis.
Serious Eye Damage, Category 1	H318	Causes serious eye damage	This is the most severe hazard classification. Contact with the eyes, even from small amounts of dust, can cause irreversible tissue damage and potential blindness. Standard safety glasses are insufficient; chemical splash goggles are mandatory.
Specific Target Organ Toxicity – Single Exposure, Category 3	H335	May cause respiratory irritation	Inhalation of the dust can irritate the nose, throat, and lungs, leading to coughing, shortness of breath, and inflammation of the respiratory tract.

The causality for stringent handling protocols is directly linked to these classifications. The Category 1 eye damage potential, in particular, dictates that eye protection is the most critical piece of personal protective equipment.

# Proactive Risk Management: Engineering Controls and PPE

A multi-layered approach to safety, starting with the work environment itself, is essential for mitigating the risks associated with this compound.

## Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate researchers from the chemical hazard. Their implementation is non-negotiable when handling **4-Iodo-1-isopropyl-1H-pyrazole**.

- Chemical Fume Hood: All handling of the solid, including weighing, transferring, and preparing solutions, must be conducted inside a certified chemical fume hood. This prevents the inhalation of airborne dust particles, directly addressing the H335 respiratory irritation hazard.[\[2\]](#)
- Ventilation: The laboratory must be well-ventilated to ensure that any fugitive emissions are diluted and removed from the breathing zone of personnel.[\[2\]](#)
- Emergency Equipment: An operational safety shower and eyewash station must be located in immediate proximity to the handling area. The severity of the H318 "Causes serious eye damage" hazard means that immediate and prolonged flushing of the eyes (at least 15 minutes) is the only effective first-aid measure to prevent permanent injury.[\[2\]](#)

## Personal Protective Equipment (PPE): Essential Barrier Protection

PPE provides the final barrier between the researcher and the chemical. The selection of appropriate PPE must be based directly on the substance's GHS hazards.[\[2\]](#)[\[3\]](#)

PPE Type	Specification	Rationale and Justification
Eye/Face Protection	Chemical safety goggles	Due to the H318 (Causes serious eye damage) classification, standard safety glasses with side shields are inadequate. Goggles provide a complete seal around the eyes, protecting against airborne dust and accidental splashes.
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile)	To prevent skin contact and address the H315 (Causes skin irritation) hazard. Gloves should be inspected for integrity before each use and disposed of after handling the material. Proper glove removal technique is critical to avoid skin contamination. <a href="#">[4]</a>
Skin and Body Protection	Laboratory coat	A standard lab coat is required to protect against incidental contact with skin and to prevent contamination of personal clothing.
Respiratory Protection	Not typically required if used in a fume hood	If engineering controls (i.e., a fume hood) are not available or are malfunctioning, a NIOSH-approved respirator with a particulate filter would be necessary. However, the primary control method should always be a functional fume hood.

# Standard Operating Procedures: Handling and Storage

Adherence to standardized protocols is key to ensuring safety and experimental reproducibility.

## Protocol for Safe Handling and Weighing

- Preparation: Don all required PPE (chemical goggles, nitrile gloves, lab coat) before entering the designated handling area.
- Work Area: Confirm the chemical fume hood is operational. Place all necessary equipment (spatula, weigh boat, container) inside the hood.
- Transfer: Carefully open the main container inside the hood. Use a clean spatula to transfer the desired amount of the solid to a weigh boat. Perform this action slowly and deliberately to minimize the generation of airborne dust.
- Closure: Securely close the main container immediately after transfer.
- Cleanup: Wipe down the spatula and the work surface inside the hood with a damp cloth to collect any residual dust. Dispose of the cloth and any contaminated items (e.g., weigh boat, gloves) in a designated hazardous waste container.
- Hand Washing: After completing the work and removing PPE, wash hands thoroughly with soap and water.<sup>[2]</sup>

## Conditions for Safe Storage

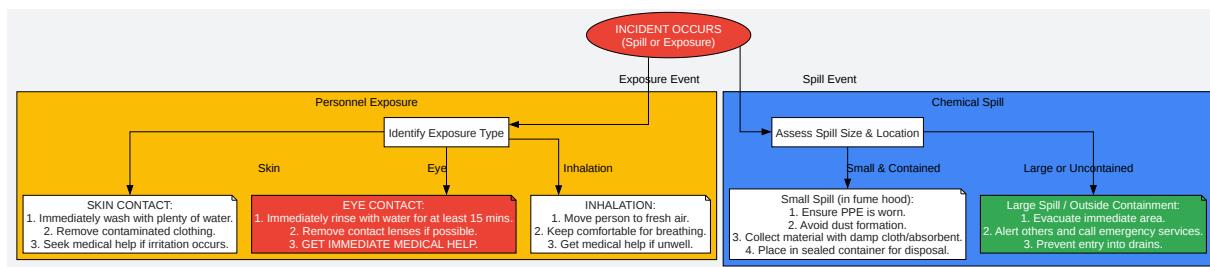
Proper storage is crucial for maintaining the chemical's integrity and preventing accidental exposure.

- Container: Store in the original, tightly closed container.<sup>[2]</sup>
- Environment: The storage location must be a dry, cool, and well-ventilated area.<sup>[2]</sup>
- Segregation: Store away from incompatible materials, such as strong oxidizing agents, and foodstuff containers.<sup>[2][5]</sup>

- Security: The substance should be stored in a locked cabinet or area to restrict access to authorized personnel only, as recommended by the P405 "Store locked up" statement.[2]
- Classification: The compound is classified under Storage Class 11 for combustible solids.[6]

## Emergency Response Protocols

In the event of an exposure or spill, a rapid and informed response is critical.



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Caption: Emergency response workflow for incidents involving **4-iodo-1-isopropyl-1H-pyrazole**.

## First-Aid Measures

The following actions should be taken immediately upon exposure.[2]

- If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, get medical help.[2]
- If on Skin: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help.[2]
- If in Eyes: This is a medical emergency. Immediately rinse the eyes with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention from an ophthalmologist.[2]
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

## Fire-Fighting and Accidental Release

- Fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[2] Firefighters must wear a self-contained breathing apparatus (SCBA) as hazardous combustion products like nitrogen oxides, carbon oxides, and hydrogen iodide may be generated.[4]
- Spill: For a small spill, avoid dust formation.[2] Carefully collect the material and place it in a suitable, closed container for disposal. Prevent the chemical from entering drains, as its environmental impact has not been fully determined.[2]

## Toxicological and Disposal Considerations

- Toxicology: The toxicological properties of **4-Iodo-1-isopropyl-1H-pyrazole** have not been fully investigated.[5] The known hazards are derived from its GHS classification as a skin irritant, a cause of serious eye damage, and a respiratory irritant.[2] No data is available regarding carcinogenicity, mutagenicity, or reproductive toxicity.[7] Therefore, it must be handled with the assumption that it could have other unknown chronic effects, reinforcing the need for stringent exposure controls.
- Disposal: This material and its container must be disposed of as hazardous waste.[2] Disposal should be carried out by a licensed professional waste disposal service and in accordance with all applicable federal, state, and local environmental regulations.[3] Do not allow the material to be released into the environment.[2]

## Conclusion

**4-Iodo-1-isopropyl-1H-pyrazole** is a valuable research chemical that presents significant, manageable hazards. Its potential to cause serious and irreversible eye damage is the most critical risk that must be addressed through mandatory engineering controls and appropriate PPE, specifically chemical safety goggles. By understanding the causality behind the safety protocols—linking the H-statements to specific handling procedures, PPE selection, and emergency actions—researchers can confidently and responsibly incorporate this compound into their work, ensuring both personal safety and the integrity of their research.

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